

Personal protective equipment for handling 1-Chloroisoquinoline-6-carbaldehyde

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Compound of Interest

Compound Name: 1-Chloroisoquinoline-6-carbaldehyde

Cat. No.: B571659

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Essential Safety and Handling Guide for 1-Chloroisoquinoline-6-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for **1-Chloroisoquinoline-6-carbaldehyde**. Adherence to these guidelines is critical for ensuring personal safety and environmental protection when working with this halogenated aromatic aldehyde.

Hazard Identification and Personal Protective Equipment (PPE)

1-Chloroisoquinoline-6-carbaldehyde is a compound that requires careful handling due to its potential health hazards. It may cause skin, eye, and respiratory irritation.^{[1][2]} Ingestion and skin contact may be harmful.^{[1][2][3]} It is also classified as air-sensitive.^{[1][2]}

A comprehensive risk assessment should be conducted before handling this chemical. The following table summarizes the mandatory personal protective equipment.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Tight-sealing chemical splash goggles compliant with OSHA's 29 CFR 1910.133 or European Standard EN166 are required.[4] A face shield should be worn over goggles, particularly when there is a risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Butyl rubber or Viton gloves are recommended for handling aromatic and halogenated compounds.[5] Always inspect gloves for degradation or punctures before use.[6] Change gloves immediately if contaminated.[6]
Body Protection	Laboratory Coat	A flame-retardant or 100% cotton lab coat must be worn and fully buttoned to protect against skin contact.[6]
Respiratory Protection	Respirator (as needed)	All handling of 1-Chloroisoquinoline-6-carbaldehyde should occur in a certified chemical fume hood to minimize inhalation exposure.[6][7] If engineering controls are insufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[4][7]

Operational Plan: Step-by-Step Handling Protocol

Strict adherence to the following protocol is essential to minimize risks.

2.1. Preparation and Designated Area:

- Ensure a certified chemical fume hood is operational and the workspace is clean and uncluttered.[6]
- Verify that an eyewash station and safety shower are readily accessible.[2]
- Designate a specific area for handling this compound to prevent cross-contamination.[6]

2.2. Donning PPE:

- Put on all required PPE as outlined in the table above before entering the designated handling area.

2.3. Chemical Handling:

- Conduct all manipulations of **1-Chloroisoquinoline-6-carbaldehyde** within the chemical fume hood.[2]
- Since the compound is air-sensitive, consider using an inert atmosphere (e.g., nitrogen or argon) for transfers and storage.[1][4]
- Avoid the formation and inhalation of dust or aerosols.[6][7]
- Use compatible labware, such as glass or PTFE, to prevent reactions.[6]
- Keep containers tightly closed when not in use.[1][4]

2.4. Post-Handling Procedures:

- Decontaminate all surfaces and equipment after use.
- Remove PPE in the correct order to avoid self-contamination.
- Dispose of single-use PPE in the designated hazardous waste stream.[6]
- Thoroughly wash hands and any exposed skin with soap and water after handling is complete.[4]

Emergency Procedures

3.1. Accidental Exposure:

- Skin Contact: Immediately remove all contaminated clothing.[4] Wash the affected area with plenty of soap and water.[4] Seek immediate medical attention.[2]
- Eye Contact: Immediately rinse eyes cautiously with water for at least 15 minutes, including under the eyelids.[4] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[4]
- Inhalation: Move the individual to fresh air and keep them at rest in a position comfortable for breathing.[4] If breathing is difficult, administer oxygen.[4] If not breathing, give artificial respiration.[4] Seek immediate medical attention.[4]
- Ingestion: Rinse the mouth with water.[1][2] Do not induce vomiting. Seek immediate medical attention.[4]

3.2. Chemical Spill:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- For solid spills, sweep up the material and place it into a suitable, closed container for disposal.[7] Avoid creating dust.[7]
- Do not let the chemical enter the environment or drains.[4][7]

Disposal Plan

As a halogenated organic compound, **1-Chloroisoquinoline-6-carbaldehyde** and any contaminated materials must be treated as hazardous waste.

4.1. Waste Segregation:

- Collect halogenated organic waste in a designated, properly labeled, and sealed container.
[4]

- Crucially, do not mix halogenated organic waste with non-halogenated organic waste.[7][8]
This is critical for proper disposal and can impact disposal costs.[3]

- Do not combine with other waste categories such as acids, bases, or heavy metals.[3]

4.2. Container Management:

- Use containers with leak-proof, screw-on caps.[2]
- Ensure waste containers are clearly labeled as "Hazardous Waste" and list all chemical constituents with approximate percentages.[3][7]
- Store waste containers in a secondary containment bin.[2]
- Keep waste containers closed except when adding waste.[2]

4.3. Disposal Procedure:

- Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.[1][4]

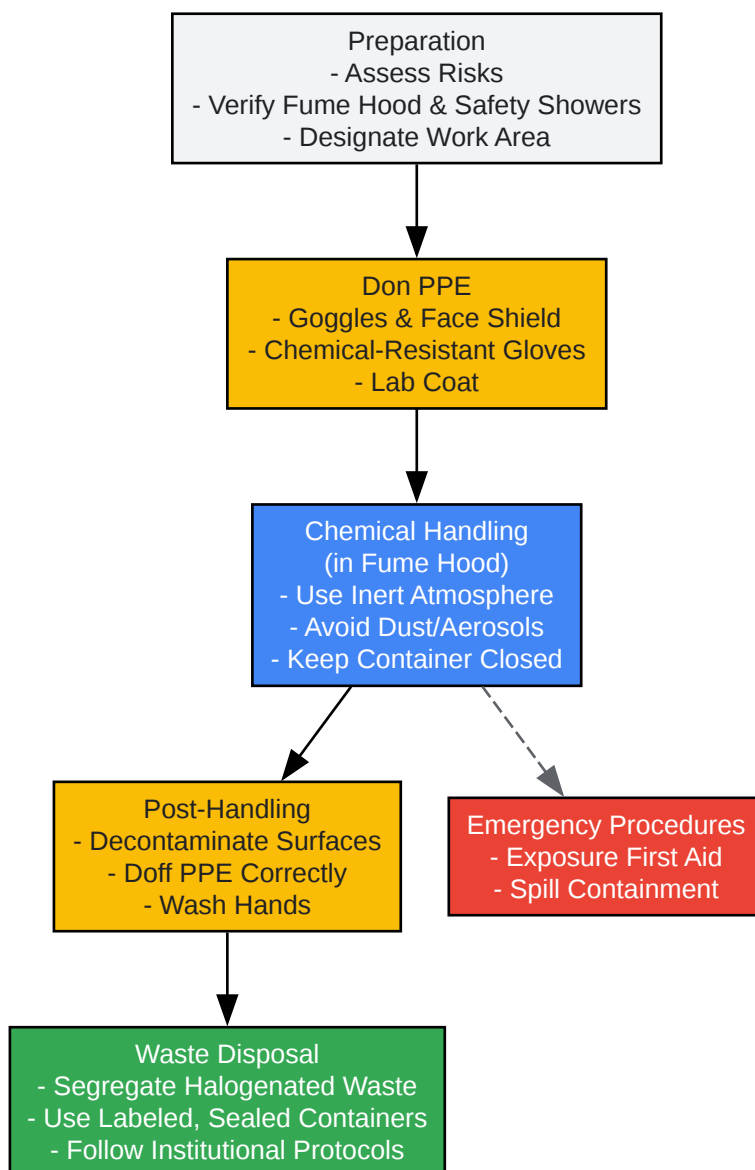
Quantitative Data

Specific occupational exposure limits (OELs) for **1-Chloroisoquinoline-6-carbaldehyde** have not been established. In the absence of specific limits, exposure should be minimized to the lowest possible level through the use of engineering controls and appropriate PPE.

Physical and Chemical Properties	
Molecular Formula	C ₁₀ H ₆ ClNO
Molecular Weight	191.61 g/mol
Appearance	Typically supplied as a solid.
Boiling Point	Data for a related isomer suggests 78 - 81 °C at 13 hPa.[9]
Solubility	Insoluble in water.[10]

Experimental Workflow and Safety Logic

The following diagram illustrates the logical workflow for the safe handling of **1-Chloroisoquinoline-6-carbaldehyde**.



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Caption: Workflow for safe handling of **1-Chloroisoquinoline-6-carbaldehyde**.

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